

In-Depth Technical Guide on Racemic Dihydroxytartaric Acid

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Compound of Interest

Compound Name: Dihydroxytartaric acid

Cat. No.: B1585207

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Introduction

Racemic **dihydroxytartaric acid**, systematically known as racemic 2,2,3,3-tetrahydroxybutanedioic acid, is a complex organic compound with potential applications in various scientific fields, including pharmaceuticals. This technical guide provides a comprehensive overview of its core properties, including its physicochemical characteristics, synthesis, and potential biological relevance. It is important to distinguish this compound from the more commonly known racemic tartaric acid (a mixture of D- and L-2,3-dihydroxybutanedioic acid). Racemic **dihydroxytartaric acid** possesses a unique structure with hydroxyl groups on all four carbon atoms of the butanedioic acid backbone.

Core Properties

Physicochemical Properties

The quantitative data available for racemic **dihydroxytartaric acid** (CAS Number: 76-30-2) is limited. The following table summarizes the key physicochemical properties of 2,2,3,3-tetrahydroxybutanedioic acid. It is important to note that some of these properties are computed and may not have been experimentally verified for the racemic mixture specifically.

Property	Value	Source
Molecular Formula	C ₄ H ₆ O ₈	--INVALID-LINK--[1]
Molecular Weight	182.09 g/mol	--INVALID-LINK--[1]
Appearance	White crystalline powder	Inferred from related compounds
Melting Point	~114-115 °C (with decomposition)	--INVALID-LINK--
Boiling Point	514.2 °C at 760 mmHg (Predicted)	--INVALID-LINK--[2]
Density	2.462 g/cm ³ (Predicted)	--INVALID-LINK--[2]
Solubility	Highly soluble in water; aqueous solution decomposes upon heating.	--INVALID-LINK--
pKa (Predicted)	pKa ₁ : 1.55, pKa ₂ : 2.59	--INVALID-LINK--
XLogP3 (Predicted)	-3.4	--INVALID-LINK--[1]
CAS Number	76-30-2	--INVALID-LINK--[1]
IUPAC Name	2,2,3,3-tetrahydroxybutanedioic acid	--INVALID-LINK--[1]
Synonyms	Tetrahydroxysuccinic acid, Dioxytartaric acid	--INVALID-LINK--[1]

Spectroscopic Data

Spectroscopy	Data	Source
FTIR (KBr Pellet)	Available	--INVALID-LINK--
Mass Spectrum (EI)	Data available for tartaric acid (different compound)	--INVALID-LINK--
^1H NMR	Data available for tartaric acid (different compound)	--INVALID-LINK--[3]
^{13}C NMR	Data available for tartaric acid (different compound)	--INVALID-LINK--[4]

Experimental Protocols

Synthesis of Dihydroxytartaric Acid from Dihydroxymaleic Acid

A historical method for the synthesis of **dihydroxytartaric acid** involves the oxidation of dihydroxymaleic acid. The following protocol is based on a procedure described in historical chemical literature.

Materials:

- Crystallized dihydroxymaleic acid ($\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$)
- Glacial acetic acid
- Bromine
- Solid potassium hydroxide (for vacuum desiccation)

Procedure:

- Crystallized dihydroxymaleic acid is triturated with 4 to 5 times its weight of glacial acetic acid.
- The mixture is cooled, and bromine is gradually added in a quantity slightly exceeding the theoretical amount required for the reaction (1 mole of dihydroxymaleic acid to 1 mole of

bromine).

- During the addition of bromine, fumes of hydrogen bromide are evolved. The dihydroxymaleic acid, which is nearly insoluble in cold glacial acetic acid, dissolves as the oxidation proceeds.
- The solution is allowed to stand for one to two hours.
- The solution is then vigorously stirred, which causes the **dihydroxytartaric acid** to separate as a heavy, white, crystalline powder.
- The resulting crystalline powder is collected.
- For further purification, the product can be dissolved in water and concentrated in a vacuum desiccator over solid potassium hydroxide to yield the pure acid.

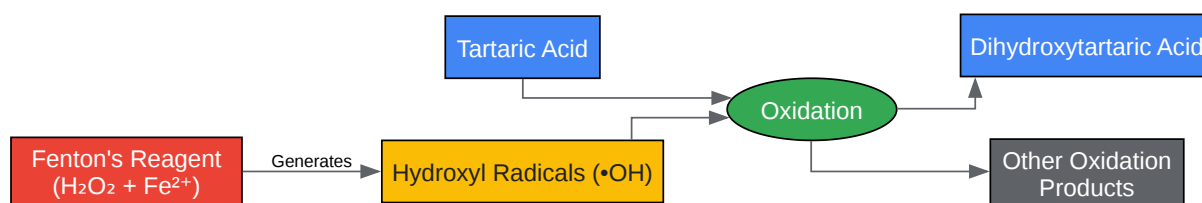


Note: This protocol is adapted from historical literature and may require optimization and modern safety precautions.

Fenton's Reagent Oxidation of Tartaric Acid (Conceptual)

The oxidation of tartaric acid using Fenton's reagent (a solution of hydrogen peroxide and an iron catalyst) is a known reaction that produces various oxidation products. While a specific protocol for the high-yield synthesis of **dihydroxytartaric acid** via this method is not well-established, the general principle involves the generation of hydroxyl radicals that can oxidize the tartaric acid. The reaction is complex and can lead to the formation of dihydroxymaleic acid and other degradation products.^{[5][6][7][8]}

Conceptual Workflow:



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Caption: Conceptual workflow for the oxidation of tartaric acid using Fenton's reagent.

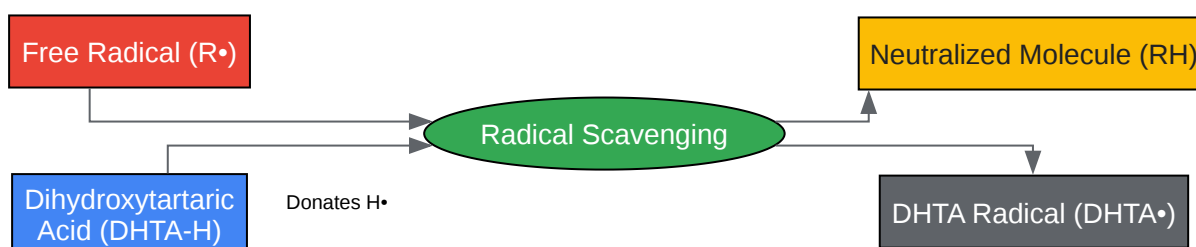
Potential Biological Significance and Applications

The biological activities of racemic **dihydroxytartaric acid** are not well-documented. However, based on the activities of structurally similar compounds, some potential areas of interest for researchers can be proposed.

Antioxidant Activity

Many polyhydroxylated carboxylic acids exhibit antioxidant properties. The multiple hydroxyl groups on the **dihydroxytartaric acid** molecule could potentially act as radical scavengers, donating hydrogen atoms to neutralize free radicals. This proposed mechanism is similar to that of other phenolic and polyhydroxy antioxidants.

Proposed Antioxidant Mechanism:



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Caption: Proposed mechanism of free radical scavenging by **dihydroxytartaric acid**.

Use in Drug Formulation and as a Chiral Intermediate

Tartaric acid and its derivatives are widely used in the pharmaceutical industry as excipients, buffering agents, and chiral resolving agents.[9] While specific applications for racemic **dihydroxytartaric acid** are not established, its properties as a polyhydroxy carboxylic acid suggest potential utility in drug formulation, for example, to enhance solubility or stability of active pharmaceutical ingredients. Furthermore, its chiral nature, although racemic in this context, indicates its potential as a starting material for the synthesis of other chiral molecules.

Conclusion

Racemic **dihydroxytartaric acid** is a compound with a unique chemical structure that remains relatively underexplored. While detailed experimental data and biological studies are scarce, its relationship to other well-known carboxylic acids suggests potential for future research and applications. This guide provides a foundational summary of the current knowledge and highlights the need for further investigation into the synthesis, properties, and biological activities of this intriguing molecule to unlock its full potential for researchers, scientists, and drug development professionals.

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